

An In-depth Technical Guide to the Solubility of Dinosam

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Compound of Interest

Compound Name: **Dinosam**

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This technical guide provides a comprehensive overview of the solubility of **Dinosam** (2-sec-Amyl-4,6-dinitrophenol), an obsolete dinitrophenol-based pesticide. Due to its discontinued use, publicly available quantitative solubility data in common laboratory solvents is limited. This guide compiles the available information and provides general protocols for solubility determination.

Physicochemical Properties of Dinosam

Dinosam, with the chemical formula $C_{11}H_{14}N_2O_5$, is a crystalline solid.^{[1][2][3]} An essential indicator of its solubility behavior is the octanol-water partition coefficient (LogP), which is approximately 4.16.^{[1][4]} This high LogP value indicates that **Dinosam** is lipophilic, suggesting a preference for nonpolar, organic solvents over polar solvents like water.

Quantitative Solubility Data

The available quantitative solubility data for **Dinosam** is limited. The most consistently reported value is its solubility in water.

Table 1: Known Quantitative Solubility of **Dinosam**

Solvent	Temperature (°C)	Solubility
Water	20	6.23 mg/L ^{[4][5]}

Qualitative information suggests that **Dinosam** can be recrystallized from a mixture of ethanol and water, which implies it has some degree of solubility in ethanol.[4]

Solubility Profile of a Structurally Related Compound: 2,4-Dinitrophenol

Given the scarcity of data for **Dinosam**, the solubility of a closely related and structurally similar compound, 2,4-dinitrophenol, can provide insights into suitable solvents. It is important to note that these values are for 2,4-dinitrophenol and should be used as a qualitative guide for solvent selection for **Dinosam**, not as a direct substitute for experimental determination.

Table 2: Solubility of 2,4-Dinitrophenol in Common Laboratory Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solution)
Water	18	0.56 g/100g [6][7]
Ethyl Acetate	15	15.55[6][7]
Acetone	15	35.90[6][7]
Chloroform	15	5.39[6][7]
Pyridine	15	20.08[6][7]
Carbon Tetrachloride	15	0.423[6][7]
Toluene	15	6.36[6][7]

Additionally, 2,4-dinitrophenol is reported to be soluble in ethanol, ethyl ether, benzene, and methanol.[6]

Experimental Protocols for Solubility Determination

The following is a generalized protocol for determining the solubility of a solid compound like **Dinosam** in a liquid solvent. This method is based on the principle of creating a saturated solution and then quantifying the dissolved solute.

Objective: To determine the concentration of a saturated solution of Dinosam in a specific solvent at a controlled temperature.

Materials:

- **Dinosam** (solid)
- Selected laboratory solvents (e.g., water, ethanol, DMSO, acetone, methanol, chloroform)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge
- Syringe filters (e.g., 0.22 µm PTFE or other solvent-compatible material)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or another appropriate analytical instrument.

Methodology:

- Preparation of Supersaturated Solution:
 - Add an excess amount of solid **Dinosam** to a vial containing a known volume of the selected solvent. The goal is to have undissolved solid remaining after equilibration, ensuring the solution is saturated.
 - Seal the vials tightly to prevent solvent evaporation.
- Equilibration:

- Place the vials in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
- Allow the mixture to equilibrate for a sufficient period (typically 24-48 hours) to ensure that the maximum amount of solute has dissolved. The solution should be continuously agitated during this time.

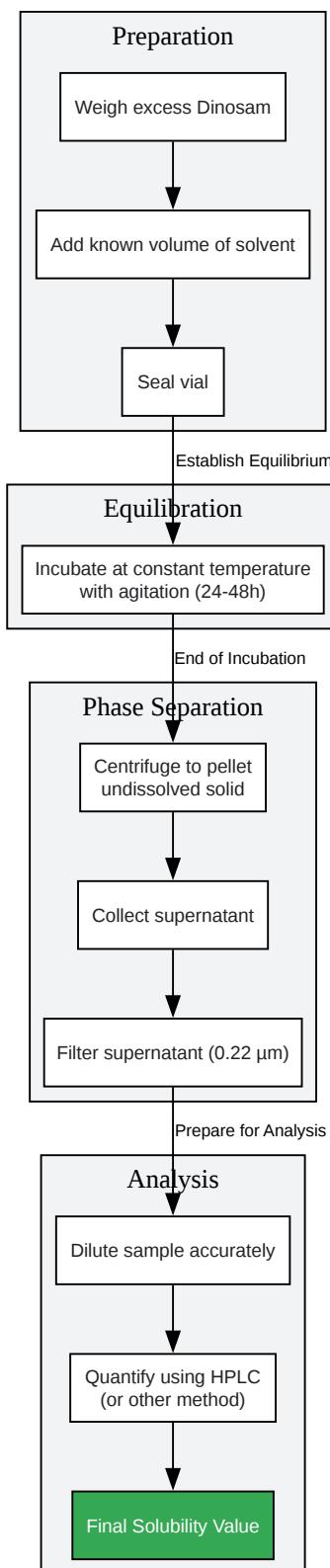
- Phase Separation:
 - After equilibration, remove the vials and allow the undissolved solid to settle.
 - To ensure complete separation of the solid from the liquid phase, centrifuge the vials at a high speed.
- Sample Collection and Dilution:
 - Carefully take an aliquot of the clear supernatant using a pipette.
 - Immediately filter the aliquot using a syringe filter to remove any remaining microscopic particles.
 - Accurately dilute the filtered saturated solution with the same solvent to a concentration that falls within the linear range of the analytical method.
- Quantification:
 - Analyze the diluted sample using a validated analytical method, such as HPLC.
 - Prepare a calibration curve using standard solutions of **Dinosam** of known concentrations.
 - Determine the concentration of **Dinosam** in the diluted sample by comparing its response to the calibration curve.
- Calculation of Solubility:
 - Calculate the original concentration of the saturated solution by multiplying the measured concentration of the diluted sample by the dilution factor.

- Express the solubility in appropriate units, such as mg/mL, g/L, or mol/L.

Visualizations

Workflow for Dinosam Solubility Assessment

The following diagram illustrates a logical workflow for determining the solubility of **Dinosam** in a selected solvent.



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Caption: A flowchart of the experimental workflow for determining **Dinosam** solubility.

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